

# Osmanthuside H analytical standard preparation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Osmanthuside H

CAS No.: 149155-70-4

Cat. No.: S579123

Get Quote

## Introduction to Osmanthuside H

**Osmanthuside H** is a **phenylethanoid glycoside** (C<sub>19</sub>H<sub>28</sub>O<sub>11</sub>, PubChem CID: 192437) found in plants of the Oleaceae family, particularly in the roots of *Osmanthus fragrans* and the fruits of *Ligustrum* species (such as *Ligustrum lucidum* Ait., known as Nüzhenzi) [1] [2]. Its presence has been identified using advanced analytical techniques like HPLC-MS/MS, underscoring its role as a significant bioactive compound [3]. Research indicates that extracts containing **Osmanthuside H** possess **anti-inflammatory, antioxidant, and potential hepatoprotective properties**, aligning with the traditional uses of these plants in herbal medicine for treating conditions like rheumatism and inflammation [3] [4] [2].

## Analytical Technique: HPLC-MS/MS

The identification and quantification of **Osmanthuside H** reliably use **High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS)**. This technique combines superior separation power with high-sensitivity detection and structural elucidation capabilities [3].

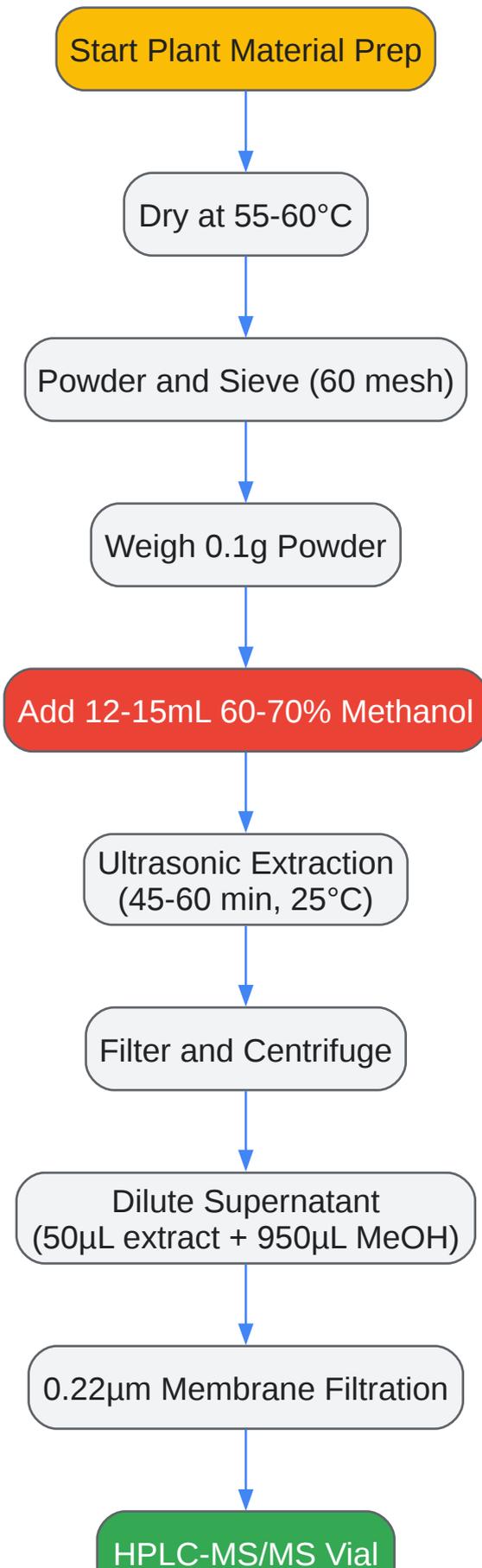
### • Chromatographic Conditions:

- **Column:** Reverse-phase C18 column (e.g., Sepax BR-C18, 100 mm × 2.1 mm, 3 μm or equivalent) [3].
- **Mobile Phase:** A binary gradient system is standard.
  - **Solvent A:** Water with 0.1% formic acid.

- **Solvent B:** Acetonitrile with 0.1% formic acid.
- **Gradient Program:** Begin at 12-15% B, ramp to 45% B over 20 minutes, followed by a sharp increase to 95% B for column cleaning, then re-equilibrate at initial conditions [3].
- **Flow Rate & Temperature:** 0.2 mL/min and 40°C [3].
- **Injection Volume:** 2 µL [3].
  
- **Mass Spectrometric Conditions:**
  - **Ionization Source:** Electrospray Ionization (ESI), typically operated in **negative ion mode** for better sensitivity of glycosides [3] [2].
  - **Operational Parameters:**
    - Ion Spray Voltage: -4500 V
    - Source Temperature: 350°C
    - Curtain Gas: 35 psi
    - Nebulizer and Heater Gases: 50 psi
  - **Data Acquisition:** High-resolution mass spectrometers (e.g., Q-TOF or Orbitrap) are used for accurate mass measurement, which is crucial for confident identification. Data is acquired in full-scan mode (e.g.,  $m/z$  100-1200) and MS/MS mode for fragmentation [3] [2].

## Sample Preparation Protocol

A robust sample preparation workflow is critical for accurate analysis, as visualized in the following diagram:





Click to download full resolution via product page

#### Key Considerations:

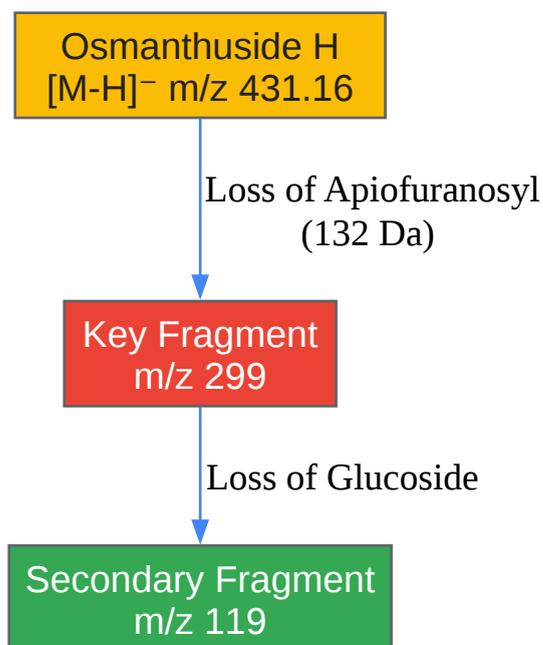
- **Extraction Solvent:** Methanol in water (60-70% v/v) effectively extracts phenylethanoid glycosides [3] [5].
- **Ultrasonic Bath Power:** ~300 W for 1 hour can achieve high extraction efficiency for plant stems and leaves [5].
- **Quality Control:** Always include procedural blanks and, if available, internal standards (e.g., stable isotope-labeled analogs) to monitor preparation efficiency and instrument performance.

## Structural Identification by MS/MS

The mass spectrometric fragmentation of **Osmanthuside H** provides a definitive fingerprint for its identity.

- **Primary Ion:** The deprotonated molecule  $[M-H]^-$  is observed at  $m/z$  **431.1558** [2].
- **Key Fragmentation:**
  - The primary fragment ion at  $m/z$  **299** results from the neutral loss of a **apiofuranosyl** moiety (132 Da).
  - The ion at  $m/z$  299 can further fragment, losing a glucoside to produce a secondary ion at  $m/z$  **119** [2].

This fragmentation pathway, illustrated below, is a hallmark of phenylethanoid glycosides like **Osmanthuside H** and is instrumental in its confirmation.



[Click to download full resolution via product page](#)

## Method Validation Parameters

For any quantitative application, the analytical method must be rigorously validated. The table below summarizes standard acceptance criteria based on validation data for similar bioactive compounds [6].

Validation Parameter	Result / Acceptance Criteria	Experimental Detail
Linearity & Range	$R^2 > 0.9990$	Shapiro-Wilk test p-value $> 0.05$ [6].
Limit of Detection (LOD)	0.04 - 0.08 $\mu\text{g/mL}$	Signal-to-Noise Ratio (S/N) $\approx 3$ [6].
Limit of Quantification (LOQ)	0.12 - 0.24 $\mu\text{g/mL}$	Signal-to-Noise Ratio (S/N) $\geq 10$ [6].
Precision (Repeatability)	RSD $< 3.00\%$	Intra-day and inter-day RSD for $n=5$ [6].
Accuracy (Recovery)	96.90 - 105.16%	Spiked with low, mid, and high concentrations [6].

Validation Parameter	Result / Acceptance Criteria	Experimental Detail
Selectivity	Peak Purity Index = 1.0000	No interference from impurities at analyte RT [6].

## Application Notes & Troubleshooting

- **Column Care:** To preserve column integrity and maintain sharp peaks, **filter all samples and mobile phases** and guard the analytical column with a suitable pre-column filter.
- **MS Source Maintenance:** The sugar components in **Osmanthuside H** can cause source contamination. **Regularly clean the ESI source and ion transfer tube** according to the manufacturer's guidelines to prevent a drop in sensitivity.
- **Identification Confidence:** For definitive confirmation, comparison with an **authentic commercial standard** is the gold standard. In its absence, the high mass accuracy (< 5 ppm) of the parent and fragment ions provided by HRMS is essential [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. | C19 Osmanthuside 28O11 | CID 192437 - PubChem H H [pubchem.ncbi.nlm.nih.gov]
2. Application of UHPLC-ESI-Q-TOF-MS to Identify Multiple ... [mdpi.com]
3. Identification and quantification of the bioactive ... [pmc.ncbi.nlm.nih.gov]
4. Comparative Analysis of Phytochemical Profiles and Selected ... [pmc.ncbi.nlm.nih.gov]
5. The chemical profiling and identification of *Abelia macrotera* ... [arabjchem.org]
6. Simultaneous Analysis of Bergapten and Schinifoline in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Osmanthuside H analytical standard preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b579123#osmanthuside-h-analytical-standard-preparation>]

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)